

Application Notes and Protocols: Triethanolamine Borate in Metalworking Fluids

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Compound of Interest

Compound Name: *Triethanolamine borate*

Cat. No.: *B089525*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **triethanolamine borate** as a multifunctional additive in metalworking fluids. This document details its primary functions, offers quantitative performance data, and provides detailed protocols for evaluating its efficacy in key performance areas such as corrosion inhibition, lubricity, and biostability.

Introduction to Triethanolamine Borate

Triethanolamine borate is a versatile organic borate ester formed from the reaction of triethanolamine and boric acid. It is widely recognized for its excellent performance-enhancing properties in water-based metalworking fluids. Its key attributes include exceptional corrosion inhibition, enhanced lubricity, and biostatic properties, making it a valuable component in modern cutting and grinding fluid formulations. The cage-like heterocyclic structure of **triethanolamine borate**, containing both nitrogen and boron, contributes to its extreme pressure lubricating properties and stability against hydrolysis.

Core Functions in Metalworking Fluids

Triethanolamine borate serves several critical functions when incorporated into metalworking fluid formulations:

- Corrosion Inhibition: It forms a protective film on metal surfaces, effectively preventing oxidative corrosion of ferrous metals. This is a primary function and a key reason for its

widespread use.

- Lubricity Enhancement: As a lubricant additive, it improves the lubricating properties of the fluid, reduces friction and wear, and can enhance the stability and service life of the lubricant. Studies have shown it to have excellent anti-friction and anti-wear properties.
- pH Buffering and Stabilization: **Triethanolamine borate** helps to maintain the alkaline pH of the metalworking fluid, which is crucial for corrosion control and stability. It also acts as a stabilizer for other components in the formulation, preventing their breakdown in water.
- Biostatic Properties: Boric acid alkanolamine esters, including **triethanolamine borate**, act as bacteriostatic agents in cutting emulsions, contributing to longer fluid life and better workplace conditions.

Quantitative Performance Data

The following tables summarize the quantitative data available on the performance of **triethanolamine borate** in metalworking fluids.

Table 1: Lubricity Performance Comparison of Cutting Fluid Additives (10% Concentration)

Additive (10% in base fluid)	Average Friction Coefficient
Triethanolamine Borate	~0.08
Glycerol	~0.09
Market Cutting Fluid	~0.10
Polyethylene Glycol 400	~0.11

Data sourced from a study on milling titanium alloy. A lower friction coefficient indicates better lubricity.

Table 2: Effect of **Triethanolamine Borate** Concentration on Milling Performance

Additive Concentration	Milling Resultant Force (N)
5% Triethanolamine Borate	~260
10% Triethanolamine Borate	~240
15% Triethanolamine Borate	~250
20% Triethanolamine Borate	~270

Data sourced from a study on milling titanium alloy. A lower resultant force indicates better lubrication and cutting performance.

Table 3: Recommended Concentration Ranges for **Triethanolamine Borate**

Application/Function	Recommended Concentration in Concentrate (%)	Dilution Ratio for Use
General Purpose Corrosion Inhibition	5 - 15	1:20 to 1:40
Enhanced Lubricity for Machining	10 - 25	1:10 to 1:30
Biostatic Effect	2 - 8	1:20 to 1:50

Concentration ranges are indicative and should be optimized based on the specific formulation and application.

Experimental Protocols

Detailed methodologies for key experiments to evaluate the performance of **triethanolamine borate** are provided below.

Corrosion Inhibition Testing

- Cast Iron Chip Corrosion Test (Based on ASTM D4627)

This test evaluates the ability of a water-miscible metalworking fluid to prevent corrosion on cast iron.

- Materials:

- Cast iron chips (sieved to remove fines)
- Petri dishes with lids
- Filter paper
- Forceps
- Graduated cylinders
- Test fluid diluted to various concentrations (e.g., 1%, 2%, 5%, 10% in deionized water)

- Procedure:

- Place a piece of filter paper at the bottom of a clean petri dish using forceps.
- Pipette a specific volume (e.g., 10 mL) of the diluted test fluid onto the filter paper, ensuring it is fully saturated.
- Distribute a specified weight (e.g., 2 grams) of cast iron chips evenly across the saturated filter paper.
- Cover the petri dish and let it stand for a specified period (e.g., 24 hours) at room temperature.
- After the incubation period, remove the chips and gently rinse the filter paper with water to remove the test fluid.
- Visually assess the filter paper for any rust stains. The "breakpoint" is the lowest concentration of the fluid that shows no rust.

b) Sandwich Corrosion Test (Based on ASTM F1110)

This method is used to assess the corrosivity of chemicals between faying surfaces of aluminum alloys.

- Materials:

- Aluminum alloy panels (e.g., 2024-T3)
- Filter paper
- Test fluid
- Control fluid (reagent water)
- Clamps
- Humidity chamber

- Procedure:

- Clean the aluminum panels thoroughly.
- Saturate a piece of filter paper with the test fluid.
- Place the saturated filter paper between two aluminum panels to create a "sandwich."
- Clamp the sandwich assembly together.
- Prepare a control sandwich using reagent water instead of the test fluid.
- Expose the test and control sandwiches to a cyclic environment, typically alternating between warm, dry air and warm, humid air for a specified duration (e.g., 7 days).
- After exposure, disassemble the sandwiches and visually inspect the faying surfaces for any signs of corrosion (pitting, etching, discoloration).
- Compare the corrosion on the test panels to the control panels to determine the corrosivity of the fluid.

Lubricity Evaluation

a) Four-Ball Wear Test (Based on ASTM D2266)

This test determines the wear-preventive characteristics of a lubricating fluid.

- Apparatus:

- Four-Ball Wear Test Machine
- Steel balls (test specimens)
- Microscope for measuring wear scars

- Procedure:

- Secure three steel balls in the ball cup of the tester.
- Fill the cup with the test fluid, ensuring the balls are fully submerged.
- Place a fourth steel ball in the upper chuck, which will rotate.
- Apply a specified load (e.g., 40 kgf) and set the rotational speed (e.g., 1200 rpm) and temperature (e.g., 75°C).
- Run the test for a set duration (e.g., 60 minutes).
- After the test, clean the three lower balls and measure the diameter of the wear scars on each ball using a microscope.
- Calculate the average wear scar diameter. A smaller diameter indicates better wear prevention and lubricity.

b) Tapping Torque Test

This test measures the torque required to tap threads in a workpiece, providing an indication of the fluid's lubricity in a cutting operation.

- Apparatus:

- Tapping torque dynamometer or an instrumented tapping machine
- Standardized workpiece material (e.g., aluminum, steel)
- Standard taps
- Test fluid
- Procedure:
 - Secure the workpiece in the fixture.
 - Apply the test fluid to the pre-drilled hole.
 - Tap the hole at a specified cutting speed.
 - The instrument will record the torque during the tapping operation.
 - Repeat the test multiple times for statistical validity.
 - A lower tapping torque indicates better lubricity of the cutting fluid.

Biostability Evaluation (Based on ASTM E2275)

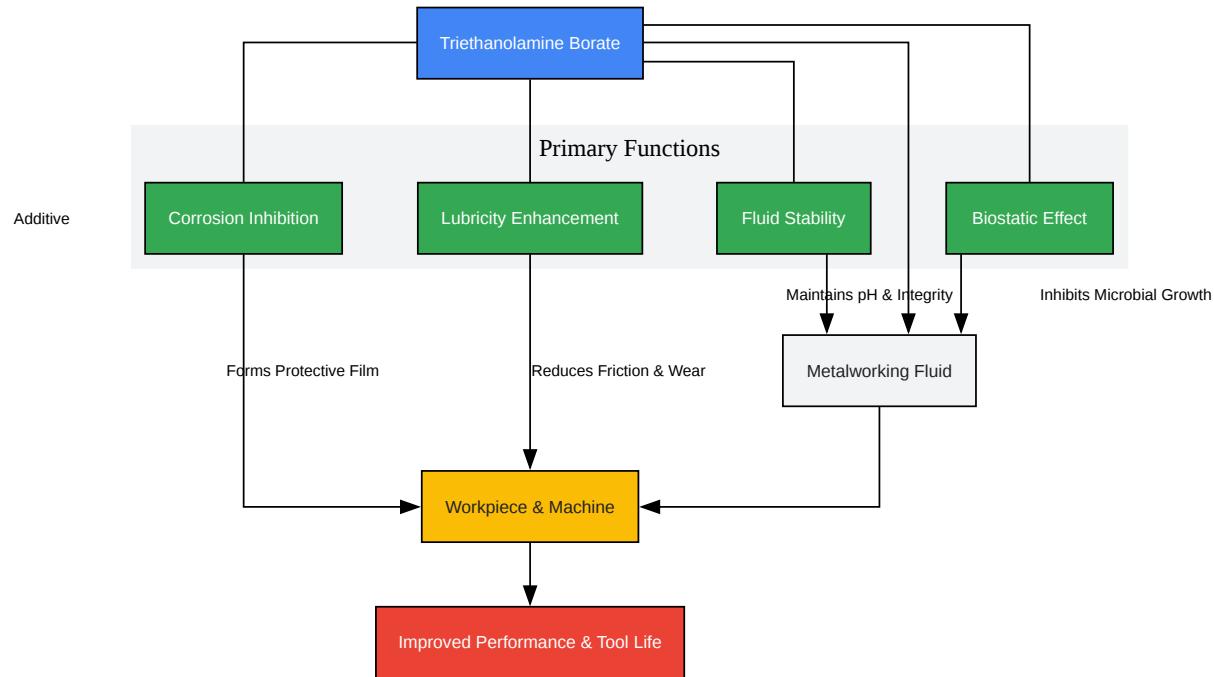
This practice evaluates the resistance of a metalworking fluid to microbial growth.

- Materials:
 - Test fluid diluted to the desired concentration
 - Bacterial inoculum (can be a mixed culture from a spoiled fluid or a standard bacterial strain)
 - Sterile flasks or containers
 - Incubator
 - Equipment for microbial enumeration (e.g., agar plates, dip slides)

- Procedure:
 - Prepare dilutions of the metalworking fluid in sterile water.
 - Inoculate each dilution with a known concentration of the bacterial inoculum.
 - Include a positive control (e.g., a fluid known to support bacterial growth) and a negative control (sterile fluid).
 - Incubate the samples under controlled conditions (e.g., 30°C with agitation).
 - At regular intervals (e.g., daily or every few days), take samples from each container and determine the microbial population using standard plating techniques or dip slides.
 - Monitor the microbial growth over a period of several weeks. A fluid with good biostability will show little to no increase in the microbial population over time.

Diagrams

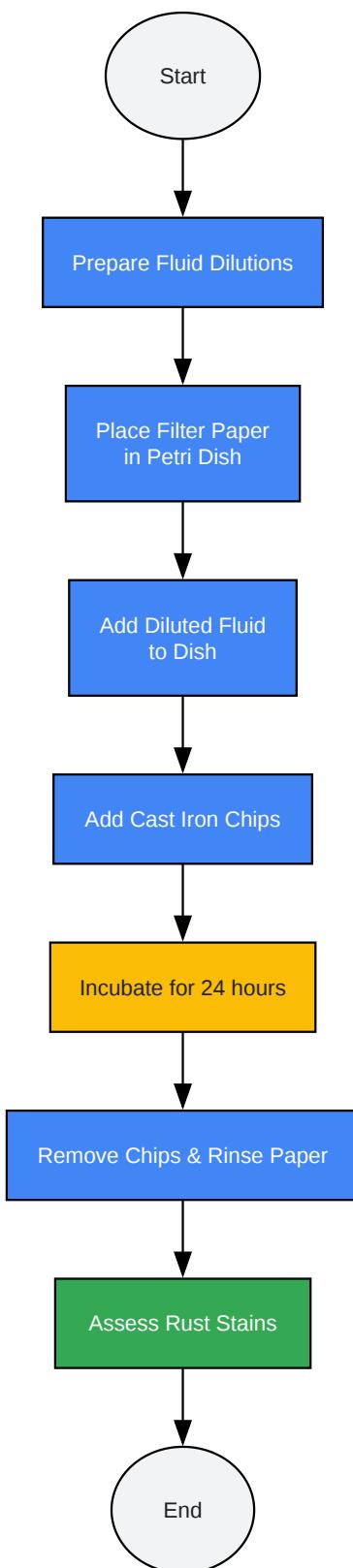
Functional Relationships of Triethanolamine Borate



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Caption: Functional pathways of **triethanolamine borate** in metalworking fluids.

Experimental Workflow: Cast Iron Chip Corrosion Test



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